

BI-891065 solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: BI-891065

Cat. No.: B1192381

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Technical Support Center: BI-891065

This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance on the solubility and handling of **BI-891065** for in vitro experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for dissolving **BI-891065**?

A1: The recommended solvent for **BI-891065** is dimethyl sulfoxide (DMSO).

Q2: I am having trouble dissolving **BI-891065** in DMSO. What can I do?

A2: If you encounter solubility issues, consider the following troubleshooting steps:

- **Ensure DMSO Quality:** Use a fresh, anhydrous grade of DMSO. DMSO is hygroscopic and absorbed water can affect the solubility of compounds.
- **Gentle Warming:** Gently warm the solution to no higher than 50°C. Avoid excessive heat to prevent compound degradation.

- **Mechanical Assistance:** Use a vortex mixer or sonication bath for a few minutes to aid dissolution. For compounds that are difficult to dissolve, sonication for up to an hour may be necessary.
- **Recalculate Concentration:** Double-check your calculations for the desired stock solution concentration.

Q3: My **BI-891065** solution in DMSO precipitates when I dilute it in my cell culture medium. How can I prevent this?

A3: Precipitation upon dilution in aqueous solutions like cell culture media is a common issue with hydrophobic compounds. Here are some strategies to minimize this:

- **Stepwise Dilution:** Instead of adding the DMSO stock directly to the full volume of media, perform serial dilutions in DMSO first to lower the concentration. Then, add the final diluted DMSO solution to your culture medium.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your cell culture medium is low, typically at or below 0.1%, to avoid cytotoxicity. Some cell lines may tolerate up to 0.5%, but this should be determined empirically. Always include a vehicle control (media with the same final DMSO concentration) in your experiments.
- **Rapid Mixing:** When adding the DMSO stock to the medium, gently agitate or swirl the medium to ensure rapid and even distribution of the compound.

Q4: What is the recommended storage condition for **BI-891065** powder and stock solutions?

A4:

- **Powder:** Store the solid compound at -20°C for long-term storage (up to 3 years).
- **Stock Solutions:** Prepare aliquots of your stock solution in DMSO to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C or -80°C.

Quantitative Data Summary

While specific quantitative solubility data for **BI-891065** is not readily available in the public domain, similar small molecule inhibitors are often soluble in DMSO at concentrations of 20

mg/mL or higher. It is recommended to perform a small-scale solubility test to determine the optimal concentration for your specific experimental needs.

Parameter	Value
Solubility in DMSO	Data not publicly available.
Solubility in Cell Media	Sparingly soluble in aqueous solutions.

Experimental Protocols

Protocol for Preparing **BI-891065** Stock and Working Solutions for Cell Culture

- Materials:
 - **BI-891065** powder
 - Anhydrous, sterile DMSO
 - Sterile microcentrifuge tubes
 - Sterile, complete cell culture medium (e.g., DMEM, RPMI-1640)
- Preparation of Stock Solution (e.g., 10 mM):
 - Allow the **BI-891065** vial to equilibrate to room temperature before opening.
 - Gently tap the vial to ensure all the powder is at the bottom.
 - Add the appropriate volume of sterile DMSO to the vial to achieve the desired stock concentration (e.g., for a 10 mM stock, add the volume of DMSO calculated based on the molecular weight of **BI-891065**).
 - Recap the vial and vortex thoroughly until the compound is completely dissolved. If necessary, use a sonication bath for a few minutes.
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

- Store the aliquots at -20°C or -80°C.
- Preparation of Working Solution:
 - Thaw an aliquot of the **BI-891065** stock solution at room temperature.
 - Perform serial dilutions of the stock solution in sterile DMSO if a lower starting concentration is needed.
 - Add the final desired volume of the DMSO stock (or diluted stock) to your pre-warmed complete cell culture medium. Ensure the final DMSO concentration remains below the tolerance level of your cell line (typically $\leq 0.1\%$).
 - Mix immediately by gentle swirling or pipetting to ensure homogeneity and prevent precipitation.
 - The working solution is now ready to be added to your cell cultures.

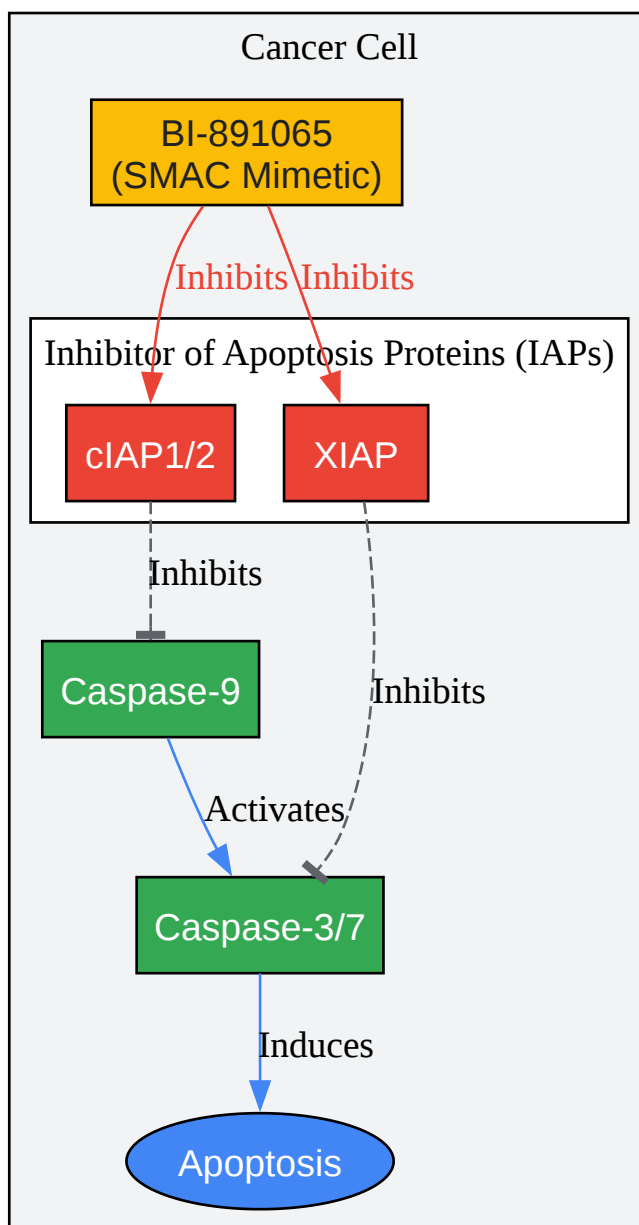
Visualizations

Below are diagrams illustrating the experimental workflow for preparing **BI-891065** solutions and the signaling pathway it targets.



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Caption: Workflow for preparing **BI-891065** stock and working solutions.



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Caption: Simplified signaling pathway of **BI-891065** action.

- To cite this document: BenchChem. [BI-891065 solubility in DMSO and cell culture media]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1192381#bi-891065-solubility-in-dms-and-cell-culture-media\]](https://www.benchchem.com/product/b1192381#bi-891065-solubility-in-dms-and-cell-culture-media)

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